

# Solubility Profile of 4,4'-Azodianiline in DMSO and Ethanol: A Technical Guide

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## Compound of Interest

Compound Name: 4,4'-Azodianiline

Cat. No.: B117029

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This technical guide provides a detailed overview of the solubility of **4,4'-Azodianiline** in dimethyl sulfoxide (DMSO) and ethanol. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who utilize **4,4'-Azodianiline** in their work. This document summarizes available solubility data, presents a standardized experimental protocol for quantitative solubility determination, and illustrates a key synthetic pathway involving this compound.

## Quantitative Solubility Data

A comprehensive review of available scientific literature did not yield specific quantitative solubility data for **4,4'-Azodianiline** in DMSO and ethanol. However, qualitative descriptions are consistently reported. To facilitate future research and provide a standardized framework for data comparison, the following table is presented. Researchers are encouraged to populate this table with their experimentally determined values.

Solvent	Molar Solubility (mol/L)	Solubility (mg/mL)	Temperature (°C)	Method of Determination	Qualitative Description
DMSO	Data Not Available	Data Not Available	Specify	e.g., Shake-Flask/HPLC	Slightly Soluble[1]
Ethanol	Data Not Available	Data Not Available	Specify	e.g., Shake-Flask/HPLC	Very Soluble[1], Soluble[2]

## Experimental Protocol for Solubility Determination (Shake-Flask Method)

The following protocol details the widely accepted shake-flask method for determining the equilibrium solubility of a compound. This method is recommended for generating the quantitative data for the table above.

Objective: To determine the saturation solubility of **4,4'-Azodianiline** in a specified solvent (DMSO or ethanol).

Materials:

- **4,4'-Azodianiline** (solid, high purity)
- Solvent of interest (e.g., anhydrous DMSO, absolute ethanol)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe and syringe filters (e.g., 0.22 µm)
- Analytical balance
- Volumetric flasks and pipettes

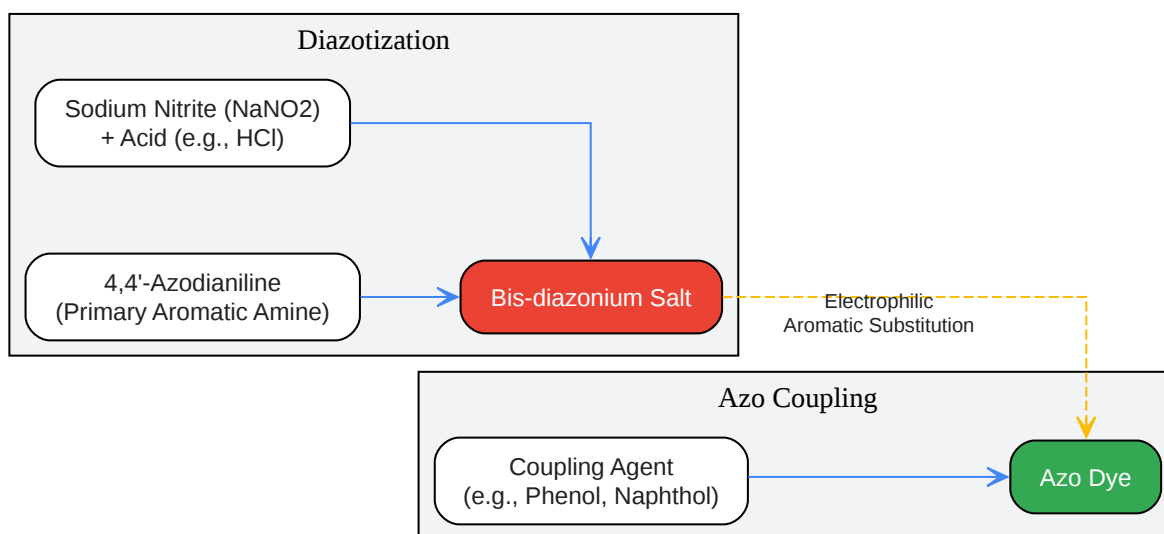
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

#### Procedure:

- Preparation: Add an excess amount of solid **4,4'-Azodianiline** to a glass vial. The excess solid is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Accurately add a known volume of the desired solvent to the vial.
- Equilibration: Tightly seal the vial and place it in an orbital shaker. Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium.
- Phase Separation: After the equilibration period, let the vial stand to allow the undissolved solid to settle. For a more complete separation, centrifuge the vial at a high speed (e.g., 10,000 x g for 15 minutes).
- Sample Collection and Filtration: Carefully withdraw the supernatant using a syringe. To ensure no solid particles are transferred, pass the solution through a syringe filter into a clean vial.
- Quantification:
  - Prepare a standard calibration curve of **4,4'-Azodianiline** in the chosen solvent using a series of known concentrations.
  - Accurately dilute the filtered, saturated solution with the same solvent to bring its concentration within the range of the calibration curve.
  - Analyze the diluted sample using a validated analytical method such as HPLC or UV-Vis spectrophotometry to determine the concentration of **4,4'-Azodianiline**.
- Calculation: Calculate the concentration of the original, undiluted saturated solution by multiplying the measured concentration by the dilution factor. This value represents the solubility of **4,4'-Azodianiline** in the solvent at the specified temperature.

## Visualization of a Key Synthetic Pathway

**4,4'-Azodianiline** is a primary aromatic amine and serves as a precursor in the synthesis of various azo dyes. The general workflow involves two main steps: diazotization followed by azo coupling.



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## References

- 1. 4,4'-AZODIANILINE | 538-41-0 [chemicalbook.com]
- 2. 4,4'-Azodianiline, 95% | Fisher Scientific [fishersci.ca]
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